

2,3,4-Trimethyl-3-pentanol molecular weight and formula

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Compound of Interest

Compound Name: 2,3,4-Trimethyl-3-pentanol

Cat. No.: B156913

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A Technical Guide to 2,3,4-Trimethyl-3-pentanol

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical overview of **2,3,4-trimethyl-3-pentanol**, focusing on its fundamental chemical properties. The information is presented to be accessible and useful for professionals in scientific research and development.

Core Molecular Information

2,3,4-Trimethyl-3-pentanol is a tertiary alcohol.^[1] Its structure consists of a five-carbon pentanol backbone with three methyl group substitutions at the second, third, and fourth carbon atoms.^[1] The hydroxyl group (-OH) is located on the third carbon, the same carbon that has a methyl substituent.

The key identifiers and molecular properties of this compound are summarized in the table below.

Identifier	Value
Molecular Formula	C ₈ H ₁₈ O[1][2]
Molecular Weight	130.23 g/mol [3][4][5]
IUPAC Name	2,3,4-trimethylpentan-3-ol[3][4]
CAS Registry Number	3054-92-0[2][3]
Synonyms	1,1-Diisopropylethanol, Diisopropylmethylcarbinol[1][2][4][5]

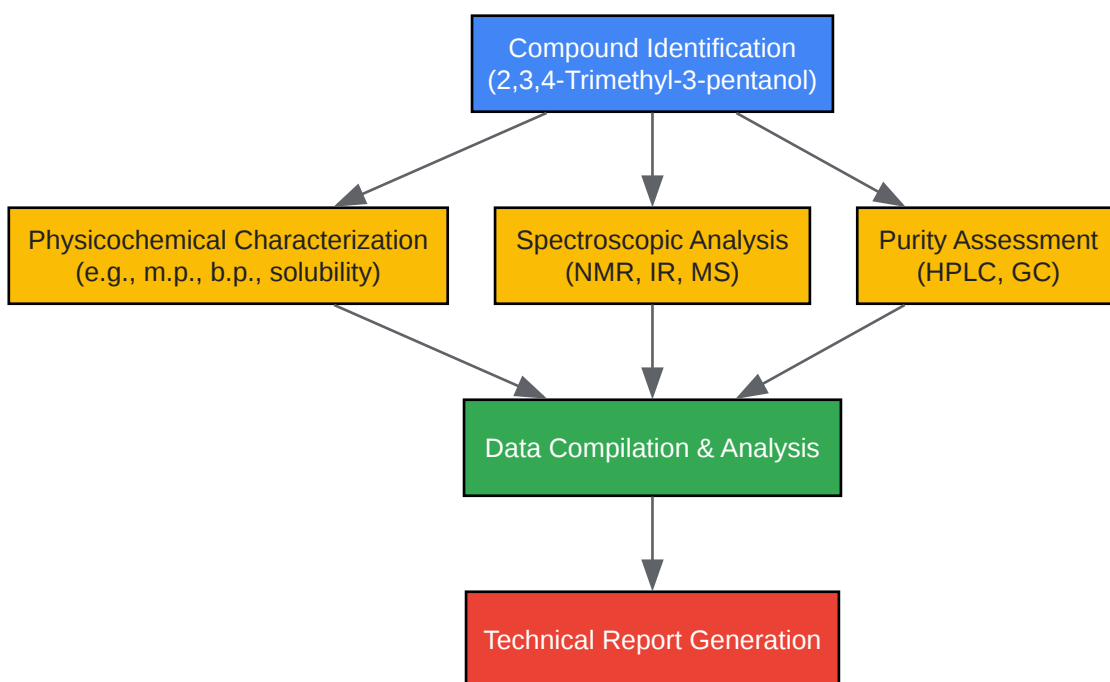
Physicochemical Data

While extensive biological data is not widely published, the physical properties of **2,3,4-trimethyl-3-pentanol** are well-documented. These properties are crucial for its handling, application in synthesis, and for predicting its behavior in various experimental conditions.

Property	Value
Appearance	Colorless to light brown or yellow liquid[3][6]
Odor	Fruity aroma[3][6]
Boiling Point	78 °C @ 46 mmHg[3][5][6]
Density	~0.85 g/cm ³ [4][5]
Refractive Index	~1.433 - 1.438 @ 20 °C[3][5]
Solubility	Insoluble in water; Soluble in organic solvents like heptane and ethanol[3]

Visualizations

To further elucidate the nature of this compound and its analysis, the following diagrams are provided.



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